Part 1: Molecular Identity & Physicochemical Profiling[1]

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Compound of Interest		
Compound Name:	*6-iodo-4-methyl-1H-indole*	
CAS No.:	*885521-15-3*	
Cat. No.:	*B1613684*	Get Quote

1.1 The "Why" – Synthetic Utility & Context **6-iodo-4-methyl-1H-indole** is a bifunctionalized indole scaffold critical in the synthesis of small-molecule kinase inhibitors and receptor modulators.[1]

- The Indole Core: Provides the hydrogen-bond donor (NH) capability essential for ATP-binding pocket interactions.[1]
- The C6-Iodine: A "soft" electrophile serving as a high-reactivity handle for Palladium-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira, Buchwald-Hartwig).[1]
- The C4-Methyl: A steric wedge often used to enforce atropisomerism or fill hydrophobic pockets (e.g., "gatekeeper" residues in kinases).[1]

1.2 Physicochemical Properties (Predicted/Analog-Based) Note: As a specialized intermediate, experimental data is sparse.[1] Values below are derived from SAR read-across of 6-iodoindole and 4-methylindole.

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Property	Value / Description	Technical Note
Molecular Formula	C_9H_8IN	Halogenated Heterocycle
Molecular Weight	257.07 g/mol	Heavy atom effect (Iodine)
Physical State	Solid (Crystalline/Powder)	Likely off-white to beige; yellows upon oxidation.[1][2]
Melting Point	85–95°C (Predicted)	Lower than unsubstituted indole due to symmetry breaking.
Solubility	DMSO, DMF, CH_2Cl_2, MeOH	Poor water solubility.[1]
LogP	~3.2 (Predicted)	Lipophilic; potential for membrane permeability.[1]

Part 2: Hazard Identification (GHS & SAR Analysis)

2.1 GHS Classification (Inferred) Based on Regulation (EC) No 1272/2008 (CLP) for halogenated indoles.[1]

- Signal Word:WARNING
- Skin Corrosion/Irritation: Category 2 (H315)[3]
- Serious Eye Damage/Irritation: Category 2A (H319)
- STOT - Single Exposure: Category 3 (Respiratory Tract Irritation) (H335)[1][3]

2.2 The "Hidden" Hazards (Expert Insight) Standard SDSs often miss the specific instabilities of iodo-indoles.[1]

- Photolytic Deiodination: The C–I bond is relatively weak (~50-60 kcal/mol).[1] Exposure to UV/Vis light causes homolytic cleavage, releasing iodine radical (I•) and generating radical species on the indole ring.[1]
  - Indicator: Material turns pink/purple (iodine release) or brown (polymerization).

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- Acid Sensitivity: While less sensitive than electron-rich indoles, the presence of the iodine atom makes the ring susceptible to acid-catalyzed decomposition or migration during workup.[1]

Part 3: Operational Safety & Handling Protocol

3.1 The Self-Validating Storage System Trustworthiness in chemistry relies on visual cues.[1] This protocol ensures you can instantly verify compound integrity.[1]

- Primary Containment: Amber glass vial (UV protection).
- Atmosphere: Argon or Nitrogen backfill (prevents oxidative coupling).[1]
- Temperature: 2–8°C (Refrigerated).
- Validation Check: Before use, inspect color.
  - Off-white/Beige:Pass. Proceed.
  - Pink/Violet:[1]Fail. Free Iodine present.[1] Recrystallize or filter through silica plug.

3.2 Diagram: Safety Decision Matrix This workflow dictates the logic for handling the compound from storage to disposal.[1]

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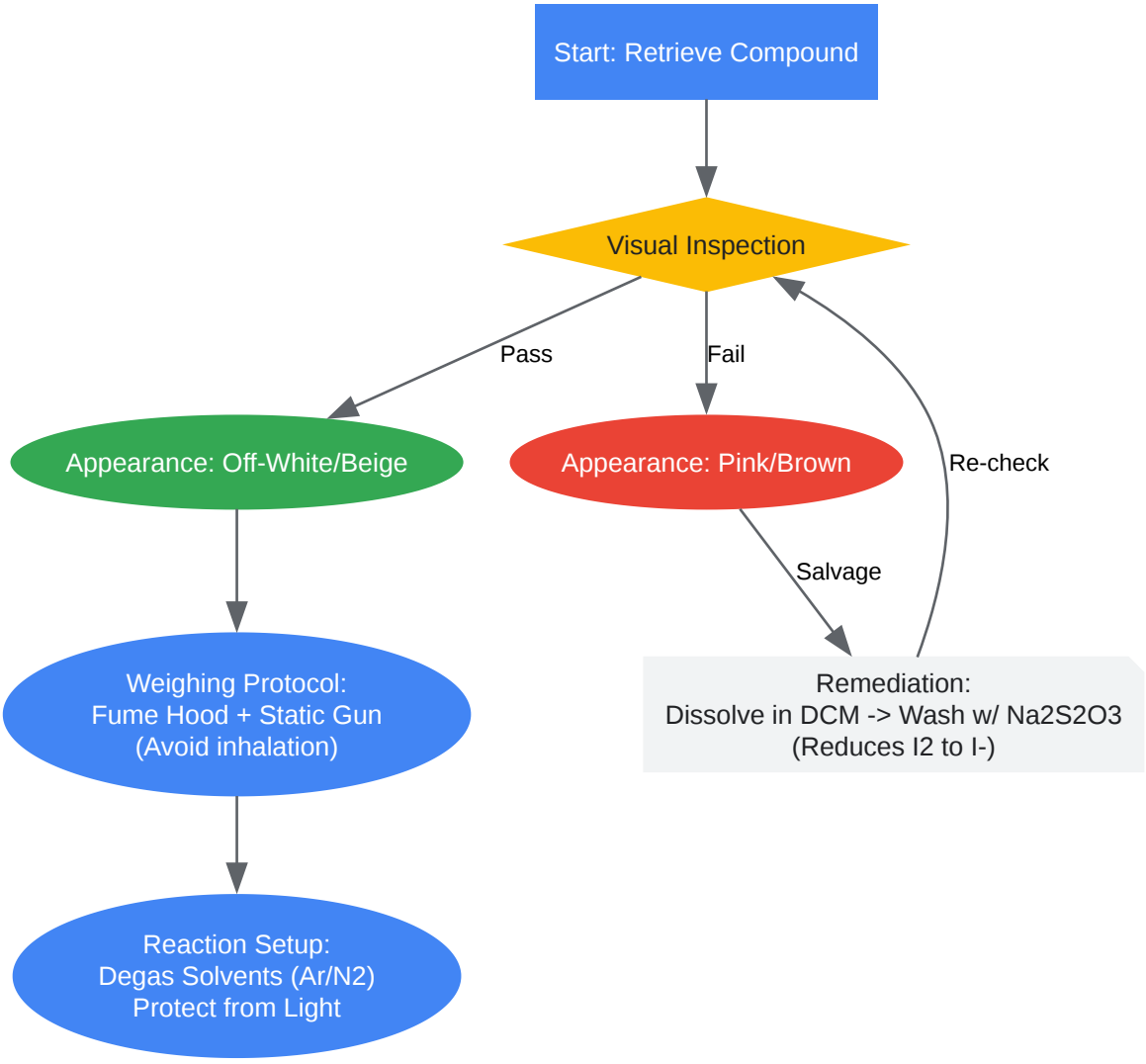

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Caption: Operational logic flow for assessing **6-iodo-4-methyl-1H-indole** integrity prior to synthesis. Note the remediation step using Sodium Thiosulfate ($Na_2S_2O_3$) to remove free iodine.

Part 4: Synthetic Application & Risk Management

4.1 Reaction Workflow: Suzuki-Miyaura Coupling The primary utility of this molecule is in Pd-catalyzed coupling.[1] The diagram below illustrates the specific risks associated with the reaction intermediates.

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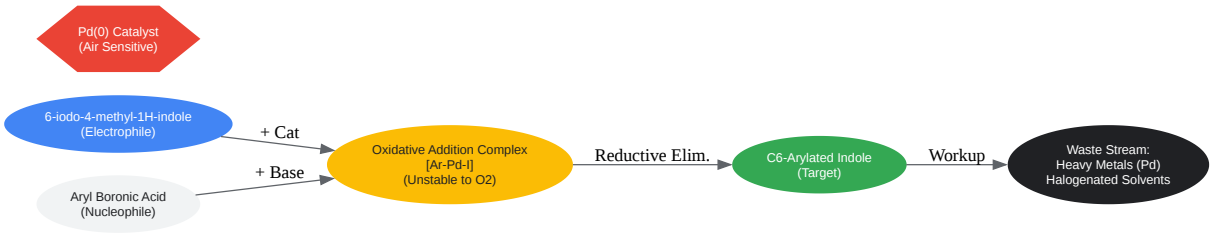

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Caption: Synthetic pathway emphasizing the oxidative instability of the Palladium intermediate derived from the iodo-indole.

4.2 Emergency Response

- Inhalation: Move to fresh air. Indole dust is a potent respiratory irritant.
- Skin Contact: Wash with soap and water.[4] If yellow staining (iodine) persists, wash with 5% sodium thiosulfate solution.
- Spill: Do not sweep dry dust (aerosol risk).[1] Wet with inert solvent (heptane) or use a HEPA vacuum.

Part 5: References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 10999215, 6-Iodo-1H-indole (Analog Reference).[1] Retrieved from [Link]
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- To cite this document: BenchChem. [Part 1: Molecular Identity & Physicochemical Profiling[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1613684#6-iodo-4-methyl-1h-indole-safety-data-sheet-sds]

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